

Molecular weight and formula of N,N'-Bis(methoxymethyl)thiourea

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Compound of Interest

Compound Name: *N,N'*-Bis(methoxymethyl)thiourea

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An In-depth Technical Guide to N,N'-Bis(methoxymethyl)thiourea

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N'-Bis(methoxymethyl)thiourea is a symmetrically substituted thiourea derivative. The thiourea functional group is a prominent scaffold in medicinal chemistry, with derivatives exhibiting a wide range of biological activities.^{[1][2][3]} This technical guide provides a comprehensive overview of the core molecular properties, a plausible synthetic route, and the broader context of thiourea derivatives in drug development. While specific experimental data for this particular compound is limited in publicly accessible literature, this guide consolidates available information and provides predictive data based on analogous structures.

Core Molecular Data

The fundamental molecular properties of **N,N'-Bis(methoxymethyl)thiourea** are summarized below. This data is essential for its identification and use in experimental settings.

Property	Value	Reference
Molecular Formula	C5H12N2O2S	[4][5]
Molecular Weight	164.23 g/mol	[4]
CAS Number	51872-26-5	[4]
Canonical SMILES	COCNC(=S)NCOC	[5]
InChIKey	HMIFTYSOZMSIFK-UHFFFAOYSA-N	[5]

Predicted Mass Spectrometry Data

Predicted mass-to-charge ratios (m/z) for various adducts of **N,N'-Bis(methoxymethyl)thiourea** are useful for its characterization by mass spectrometry.

Adduct	Predicted m/z
[M+H] ⁺	165.06923
[M+Na] ⁺	187.05117
[M+K] ⁺	203.02511
[M+NH ₄] ⁺	182.09577
[M-H] ⁻	163.05467

(Data predicted and sourced from
PubChemLite)[5]

Experimental Protocols

Synthesis of N,N'-Bis(methoxymethyl)thiourea

A plausible and efficient method for the synthesis of **N,N'-Bis(methoxymethyl)thiourea** is via the aminomethylation of thiourea using formaldehyde (in the form of paraformaldehyde) and methanol.[6] This reaction is analogous to the synthesis of other N-alkoxymethyl ureas and thioureas.

Materials:

- Thiourea
- Paraformaldehyde
- Methanol (reagent grade)
- Anhydrous conditions

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend thiourea (1 equivalent) in an excess of methanol.
- Add paraformaldehyde (at least 2 equivalents) to the suspension.
- Heat the reaction mixture to reflux with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the excess methanol can be removed under reduced pressure.
- The resulting crude product can be purified by recrystallization or column chromatography to yield **N,N'-Bis(methoxymethyl)thiourea**.

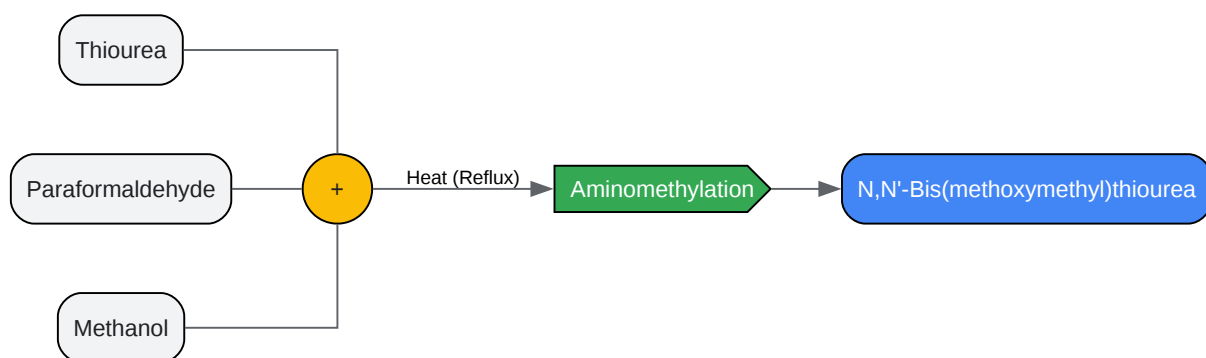
Predicted Spectroscopic Data

While specific experimental spectra for **N,N'-Bis(methoxymethyl)thiourea** are not readily available, the expected characteristic signals based on its structure and data from analogous thiourea derivatives are presented below.^{[7][8]}

Spectroscopy	Functional Group	Expected Chemical Shift / Wavenumber
^1H NMR	O-CH ₃	~3.3 - 3.5 ppm (singlet)
N-CH ₂ -O	~4.8 - 5.2 ppm (doublet, coupled to N-H)	
N-H	~7.0 - 8.5 ppm (broad triplet, coupled to CH ₂)	
^{13}C NMR	O-CH ₃	~55 - 60 ppm
N-CH ₂ -O	~70 - 75 ppm	
C=S	~180 - 185 ppm	
IR Spectroscopy	N-H stretch	~3200 - 3400 cm ⁻¹
C-H stretch	~2800 - 3000 cm ⁻¹	
C=S stretch	~1050 - 1250 cm ⁻¹	
C-O stretch	~1000 - 1100 cm ⁻¹	

Visualized Experimental Workflow

The following diagram illustrates the synthetic pathway for **N,N'-Bis(methoxymethyl)thiourea**.



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Caption: Synthetic workflow for **N,N'-Bis(methoxymethyl)thiourea**.

Role in Drug Development and Research

Thiourea and its derivatives are a significant class of compounds in medicinal chemistry due to their wide spectrum of biological activities.[1][9] These activities include anticancer, antibacterial, antifungal, antiviral, and anti-inflammatory properties.[2][3] The biological activity is often attributed to the ability of the thiourea moiety to form hydrogen bonds with biological targets and to chelate metal ions.[7]

- **Anticancer Activity:** Many thiourea derivatives have been investigated for their potential as anticancer agents.[3] They have been shown to inhibit various enzymes and signaling pathways involved in cancer progression.[1]
- **Antimicrobial Agents:** The thiourea scaffold is present in a number of compounds with potent antibacterial and antifungal activities.[2]
- **Enzyme Inhibition:** The sulfur and nitrogen atoms in the thiourea core can act as binding sites for various enzymes, leading to their inhibition.[3]
- **Catalysis:** In organic synthesis, certain thiourea derivatives are utilized as organocatalysts, highlighting their utility in the preparation of complex molecules.[10]

While the specific biological activities and potential applications of **N,N'-Bis(methoxymethyl)thiourea** in drug development are not extensively documented, its structure suggests that it could be a valuable intermediate in the synthesis of more complex thiourea derivatives or could be explored for its own biological properties. The methoxymethyl groups may influence its solubility and ability to act as a hydrogen bond donor or acceptor, potentially modulating its interaction with biological targets. Further research is warranted to fully elucidate the pharmacological profile of this compound.

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